

Essential Safety and Operational Guidance for Handling 10-OH-NBP-d4

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Compound of Interest

Compound Name: **10-OH-NBP-d4**

Cat. No.: **B11932524**

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **10-OH-NBP-d4**. The following procedural guidance is based on available safety data and general laboratory best practices.

Hazard Classification

According to the available Safety Data Sheet (SDS), **10-OH-NBP-d4** is not classified as a hazardous substance or mixture. This indicates a low level of risk associated with its handling when standard laboratory procedures are followed.

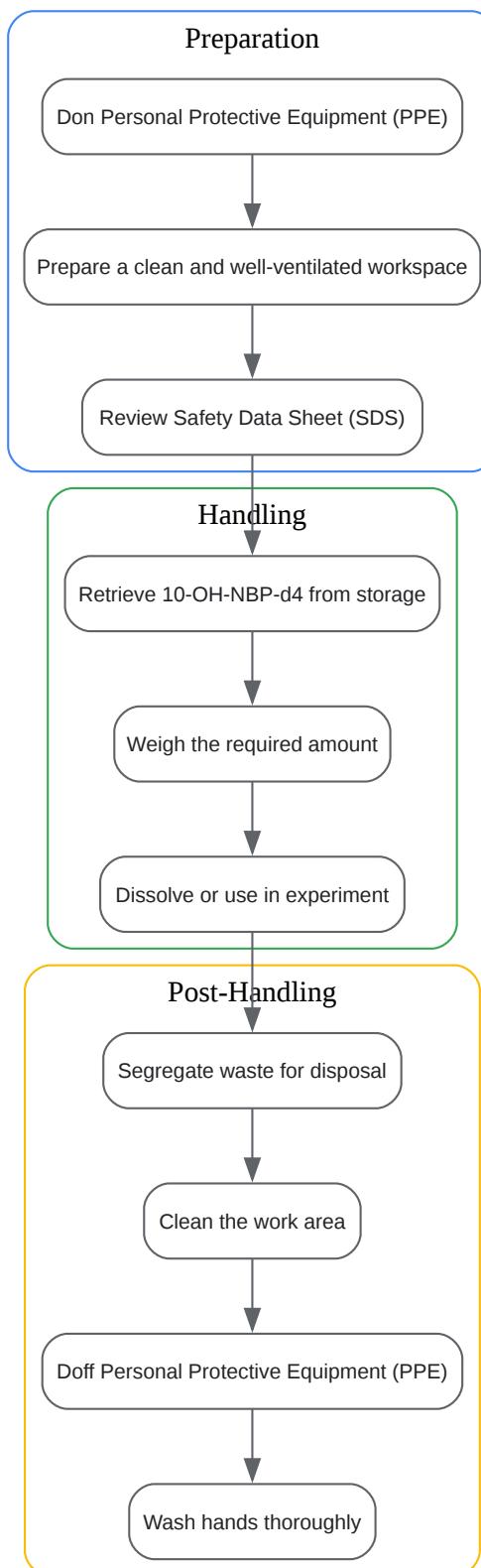
Personal Protective Equipment (PPE)

Even when handling non-hazardous substances, adherence to good laboratory practice dictates the use of basic personal protective equipment to minimize any potential for contact and to ensure personal safety.

PPE Category	Recommended Equipment	Purpose
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from accidental splashes.
Hand Protection	Nitrile or latex gloves	Prevents direct skin contact with the chemical.
Body Protection	Laboratory coat	Protects street clothing and skin from potential spills.
Respiratory	Not generally required under normal handling conditions.	Use in a well-ventilated area. If dusts are generated, a dust mask may be considered.

Operational Workflow for Handling

The following workflow outlines the standard procedure for handling **10-OH-NBP-d4** in a laboratory setting. This process is designed to ensure safety and maintain the integrity of the substance.



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*Standard laboratory workflow for handling **10-OH-NBP-d4**.*

Disposal Plan

As **10-OH-NBP-d4** is not classified as hazardous, disposal procedures are generally less stringent than for hazardous materials. However, it is imperative to adhere to local, state, and federal regulations.

- **Waste Characterization:** Always consult your institution's Environmental Health and Safety (EHS) department to ensure proper waste characterization.
- **Non-Hazardous Waste Stream:** In most cases, this compound can be disposed of in a designated non-hazardous chemical waste stream.
- **Container Labeling:** Ensure the waste container is clearly labeled with the full chemical name.
- **Avoid Drain Disposal:** Do not dispose of chemical substances down the drain unless explicitly permitted by your institution's EHS guidelines.

Emergency Procedures

In the event of accidental exposure, follow these general first-aid measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes.
- **Skin Contact:** Wash the affected area thoroughly with soap and water.
- **Ingestion:** Rinse mouth with water. Do not induce vomiting.
- **Inhalation:** Move to fresh air.

For any significant exposure, seek medical attention and provide the Safety Data Sheet to the medical personnel.

Disclaimer: This information is provided as a general guide and should not replace a thorough review of the official Safety Data Sheet and consultation with your institution's safety officer. Always prioritize safety and adhere to all established laboratory protocols and regulations.

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